

Challenges in upscaling laboratory spodumene extraction methods

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Compound of Interest

Compound Name: Spodumene ($AlLi(SiO_3)_2$)

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Technical Support Center: Upscaling Spodumene Extraction

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges when upscaling laboratory spodumene extraction methods to pilot or industrial scale.

Troubleshooting Guides

This section addresses specific issues that may arise during the upscaling of spodumene extraction processes. Each problem is presented in a question-and-answer format with detailed troubleshooting steps.

Issue 1: Decreased Spodumene Recovery in Froth Flotation at Pilot Scale

Question: We have successfully achieved high spodumene recovery rates (>85%) at the laboratory scale using froth flotation. However, upon scaling up to a pilot plant, our recovery has dropped significantly to around 60-70%. What are the potential causes and how can we troubleshoot this?

Answer: A drop in recovery during the scale-up of froth flotation is a common challenge. Several factors, often interconnected, can contribute to this issue. Here is a systematic

approach to identify and resolve the problem:

Troubleshooting Steps:

- Particle Size and Liberation Analysis:

- Problem: Inadequate liberation of spodumene from gangue minerals (e.g., quartz, feldspar, mica) at the larger scale.[\[1\]](#)[\[2\]](#) The grinding circuit in the pilot plant may not be optimized to achieve the same degree of liberation as the lab-scale equipment.
- Solution:
 - Conduct a thorough particle size analysis and mineral liberation study on the feed to the flotation cells.
 - Compare the results with the lab-scale data.
 - Adjust the grinding time, media charge, and mill speed to achieve the target particle size and liberation. A higher recovery was observed when wet grinding with a particle size between 38 and 45 μm at pH 8.5.[\[3\]](#)

- Reagent Dosing and Conditioning:

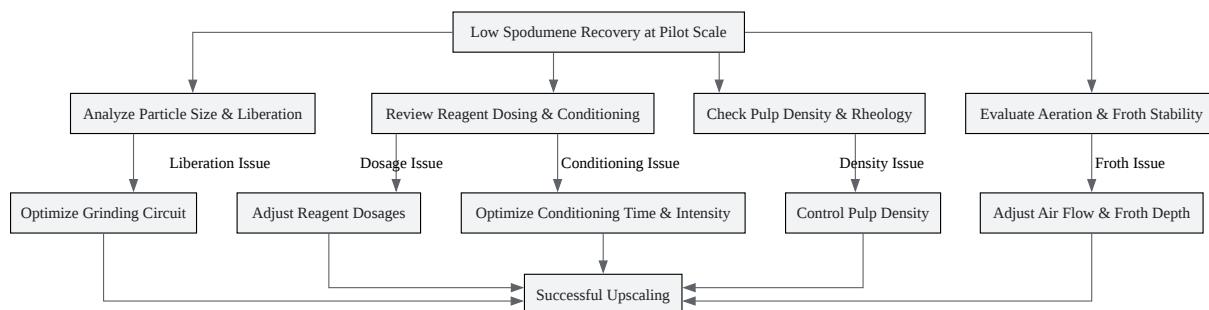
- Problem: Improper scaling of reagent concentrations and insufficient conditioning time. The dynamics of reagent mixing and particle interaction change significantly in larger tanks.[\[4\]](#)

- Solution:
 - Re-evaluate the dosage of collectors (e.g., oleic acid, fatty acids), depressants (e.g., sodium carbonate for feldspar), and activators (e.g., calcium ions) based on the increased pulp volume and surface area.[\[3\]](#)[\[5\]](#)[\[6\]](#)
 - Optimize the conditioning time and intensity. Pilot-scale conditioning may require longer times or higher agitation to ensure proper reagent adsorption onto the mineral surfaces.[\[4\]](#)

- Pulp Density and Rheology:

- Problem: Variations in pulp density can affect bubble-particle collision and attachment, impacting flotation kinetics.[3]
- Solution:
 - Monitor and control the pulp density in the conditioning and flotation stages.
 - Ensure adequate mixing to prevent settling of coarse particles, which is more prevalent in larger tanks.
- Aeration and Froth Stability:
 - Problem: Sub-optimal aeration rates and froth characteristics in larger flotation cells. The design and scale-up of flotation machines can impact froth stability and transport.[7]
 - Solution:
 - Adjust the air flow rate to optimize bubble size and distribution.
 - Evaluate the froth depth and stability. A deeper froth can improve concentrate grade but may reduce recovery.
 - Consider the use of frothers to maintain a stable yet mobile froth.

Logical Workflow for Troubleshooting Flotation Scale-up Issues



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Caption: Troubleshooting workflow for low spodumene recovery in pilot-scale flotation.

Issue 2: Incomplete Phase Transformation During Calcination

Question: Our laboratory experiments show complete conversion of α -spodumene to the more reactive β -spodumene at 1050-1100°C.[8][9][10] However, in our pilot-scale rotary kiln, we are observing incomplete conversion, which is negatively impacting our subsequent acid leaching efficiency. What could be the cause?

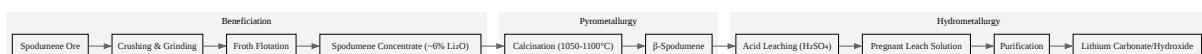
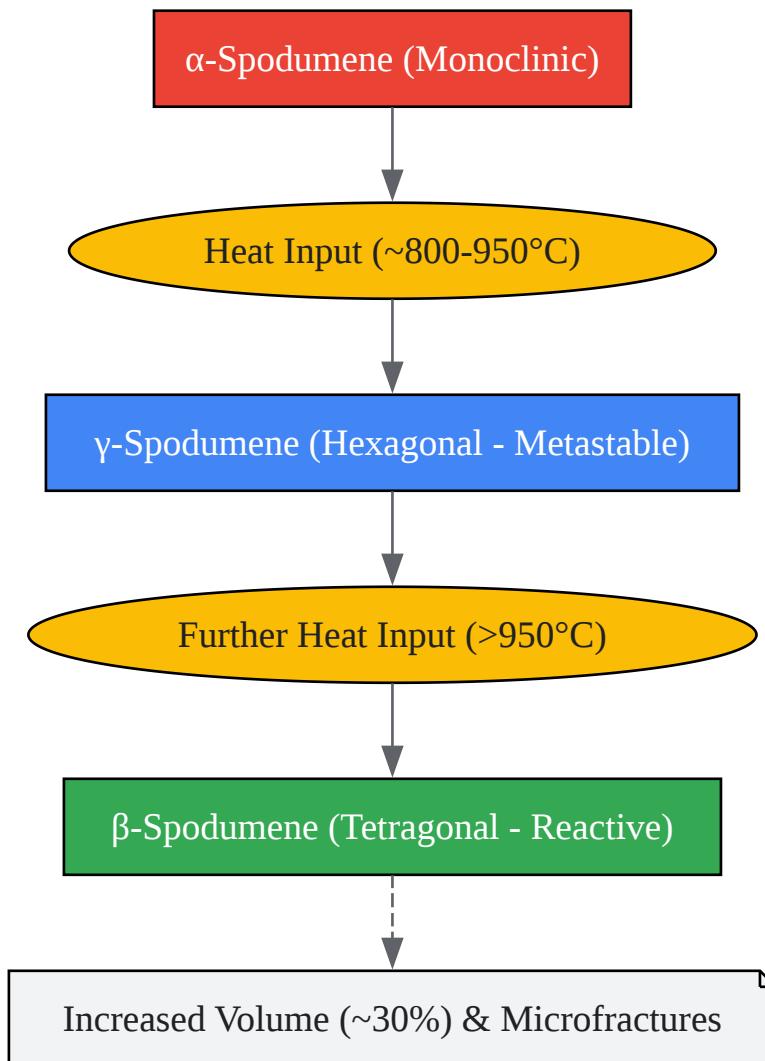
Answer: Achieving uniform and complete phase transformation during calcination is critical for efficient lithium extraction.[9][10] Upscaling from a laboratory furnace to a continuous kiln introduces challenges related to heat transfer and material residence time.

Troubleshooting Steps:

- Temperature Profile and Residence Time:
 - Problem: Non-uniform temperature distribution within the kiln and insufficient residence time of the spodumene concentrate at the target temperature.

- Solution:
 - Install additional thermocouples along the length of the kiln to accurately map the temperature profile.
 - Adjust the kiln's rotational speed and inclination angle to control the residence time of the material in the high-temperature zone.
 - Ensure the feed rate is appropriate for the kiln's capacity to allow for adequate heating.
- Feed Characteristics:
 - Problem: Variations in the feed particle size distribution can lead to uneven heating. Finer particles may heat up too quickly, while coarser particles may not reach the required temperature for complete conversion.
 - Solution:
 - Implement feed screening to ensure a more uniform particle size distribution.
 - Consider pre-heating the feed to reduce the thermal load on the high-temperature section of the kiln.
- Atmosphere Control:
 - Problem: The presence of certain gases or impurities in the kiln atmosphere can potentially affect the phase transformation.
 - Solution:
 - Analyze the kiln's off-gas composition.
 - Ensure proper sealing of the kiln to prevent unwanted air ingress.

Signaling Pathway of Spodumene Phase Transformation



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